

Vergleich der Wirksamkeit von Vareniclin und Cytisin zur Raucherentwöhnung

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Veracillin

Cat. No.: B14098189

[Get Quote](#)

Einführung

Vareniclin und Cytisin sind zwei pharmakologische Wirkstoffe, die zur Raucherentwöhnung eingesetzt werden. Beide wirken als partielle Agonisten an nikotinischen Acetylcholin-Rezeptoren (nAChRs), insbesondere am Subtyp $\alpha 4 \beta 2$, der eine entscheidende Rolle bei der Nikotinabhängigkeit spielt.^{[1][2][3]} Trotz ihres gemeinsamen Wirkmechanismus gibt es wichtige Unterschiede in Bezug auf ihre Wirksamkeit, Behandlungsdauer und ihr Nebenwirkungsprofil, die für die klinische Anwendung und zukünftige Forschung von Bedeutung sind. Dieser Leitfaden bietet einen objektiven Vergleich der beiden Substanzen, gestützt auf experimentelle Daten und detaillierte Protokolle.

Wirkmechanismus: Ein gemeinsamer Signalweg

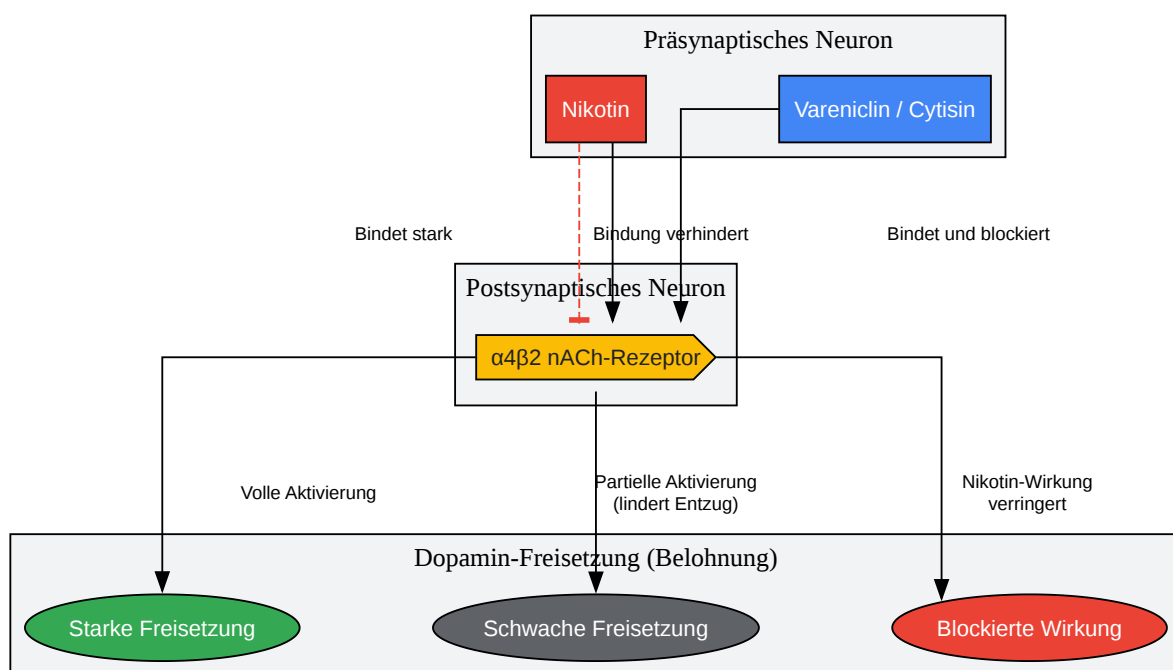
Die suchterzeugende Wirkung von Nikotin wird hauptsächlich durch die Bindung an $\alpha 4 \beta 2$ -nAChRs im mesolimbischen Dopaminsystem des Gehirns vermittelt.^{[1][4]} Diese Bindung führt zur Freisetzung von Dopamin, was ein Gefühl der Belohnung und des Vergnügens erzeugt und das Rauchverhalten verstärkt.^{[3][5]}

Vareniclin und Cytisin greifen in diesen Prozess ein, indem sie eine duale Funktion ausüben:^[6]

- **Agonistische Wirkung:** Sie binden an die $\alpha 4 \beta 2$ -Rezeptoren und stimulieren diese, jedoch in einem deutlich geringeren Maße als Nikotin.^{[4][7]} Diese partielle Stimulation hilft, Entzugsserscheinungen und das Verlangen nach Nikotin während der Entwöhnung zu lindern.^{[3][5]}

- Antagonistische Wirkung: Da sie die Rezeptoren besetzen, blockieren sie gleichzeitig die Bindung von Nikotin aus dem Zigarettenrauch.[1][6] Dies verringert die belohnenden Effekte des Rauchens, falls es zu einem Rückfall kommt.[3][5]

Vareniclin wurde gezielt auf der Grundlage der Struktur von Cytisin entwickelt, einem natürlich vorkommenden Alkaloid.[5] Beide Substanzen sind strukturell ähnlich, wobei Vareniclin eine höhere Bindungsaffinität zum $\alpha 4\beta 2$ -Rezeptor aufweist.[8]



[Click to download full resolution via product page](#)

Wirkmechanismus von Vareniclin und Cytisin am $\alpha 4\beta 2$ -nACh-Rezeptor.

Klinische Wirksamkeit: Quantitative Daten

Mehrere randomisierte kontrollierte Studien (RCTs) und Meta-Analysen haben die Wirksamkeit von Vareniclin und Cytisin im Vergleich zu Placebo und auch untereinander untersucht.

Während beide Medikamente Placebo deutlich überlegen sind, zeigen direkte Vergleichsstudien ein differenziertes Bild.[\[9\]](#)[\[10\]](#)

Tabelle 1: Vergleich der Wirksamkeit in klinischen Studien

Studie / Analyse	Teilnehmer (n)	Primärer Endpunkt	Ergebnis Vareniclin-Gruppe	Ergebnis Cytisin-Gruppe	Risikodifferenz / RR	Schlussfolgerung
Courtney et al., 2021 [11] [12] [13]	1452	CO-verifizierte kontinuierliche Abstinenz nach 6 Monaten	13,3 %	11,7 %	-1,62 % (97,5 % KI, -5,02 % bis ∞)	Die Nicht-Unterlegenheit von Cytisin (25-Tage-Kur) gegenüber Vareniclin (84-Tage-Kur) wurde nicht nachgewiesen.
Oreskovic et al., 2023 [14] [15]	377	Selbstberichtete 7-Tage-Abstinenz nach 24 Wochen	32,46 %	23,12 %	OR: 0,63 (95 % KI: 0,37 bis 0,96)	Die 12-wöchige Vareniclin-Behandlung war wirksamer als die 4-wöchige Cytisin-Behandlung.
Cochrane Review, 2023 [16]	2131 (2 Studien)	Abstinenz nach ≥ 6 Monaten	-	-	RR: 1,00 (95 % KI: 0,79 bis 1,26)	Kein klarer Unterschied in der Wirksamkeit zwischen den Medikamenten, Evidenz jedoch von

					geringer Sicherheit.
Systematic Review, 2023[9]	2708 (4 Studien)	Abstinenz			Die
		bei			Wirksamke
		längster	-	-	it ist
		Nachbeob			vergleichba
		achtung			r mit Vareniclin.
				RR: 1,02 (95 % KI: 0,72 bis 1,44)	

Abkürzungen: CO = Kohlenmonoxid; KI = Konfidenzintervall; OR = Odds Ratio; RR = Risikoverhältnis.

Die Daten deuten darauf hin, dass die Standardbehandlung mit Vareniclin über 12 Wochen tendenziell wirksamer ist als die kürzere 25-tägige Standardbehandlung mit Cytisin.[15][17] Meta-Analysen, die verschiedene Studien zusammenfassen, finden jedoch oft keinen statistisch signifikanten Unterschied in der Gesamtwirksamkeit.[9][16][18]

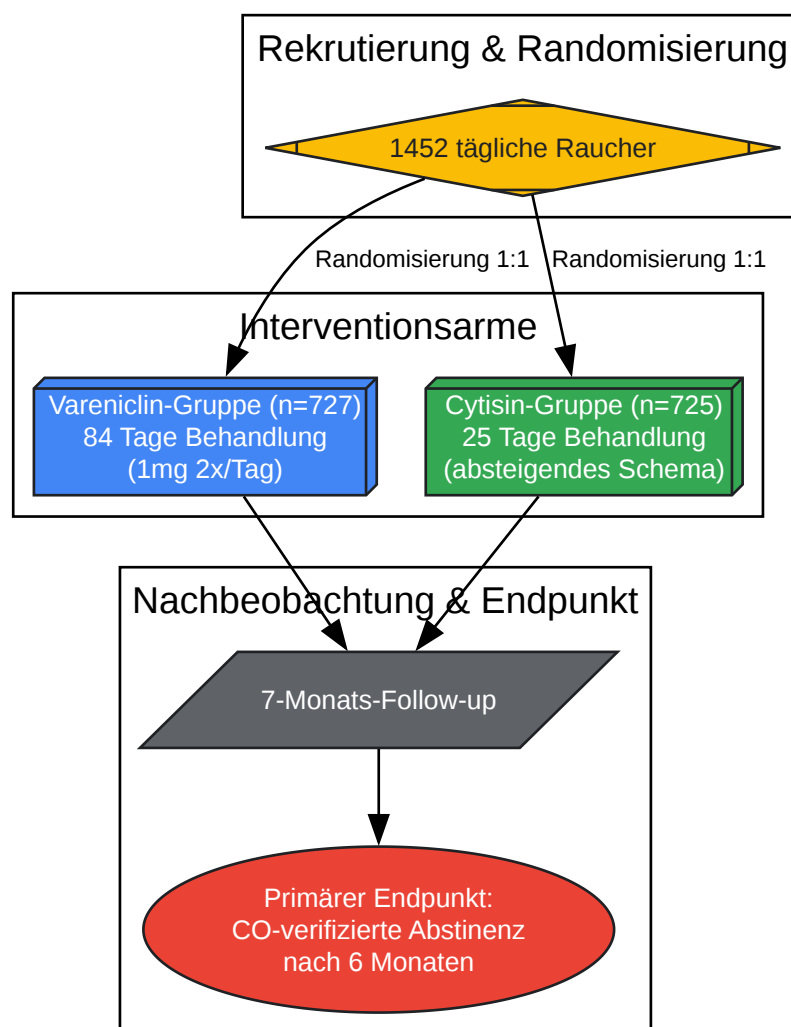
Detaillierte Versuchsprotokolle

Um die klinischen Ergebnisse zu kontextualisieren, wird hier das Protokoll einer zentralen Head-to-Head-Studie (Courtney et al., 2021) detailliert beschrieben.[11][13]

Protokoll: Courtney et al., 2021 - Nicht-Unterlegenheitsstudie

- Studiendesign: Eine randomisierte, offene klinische Nicht-Unterlegenheitsstudie mit verdeckter Zuteilung und verblindeter Ergebniserhebung.[11]
- Teilnehmer: 1452 erwachsene, tägliche Raucher in Australien, die bereit waren, einen Aufhörversuch zu unternehmen.[11][13]
- Interventionen:
 - Cytisin-Gruppe (n=725): Behandlung über 25 Tage. Die Dosierung begann mit 1,5-mg-Kapseln, die anfangs 6-mal täglich eingenommen und im Laufe der Behandlung schrittweise reduziert wurden.[11][13]

- Vareniclin-Gruppe (n=727): Behandlung über 84 Tage (12 Wochen). Die Dosierung wurde von 0,5-mg-Tabletten auf eine Zieldosis von 1 mg zweimal täglich titriert.[11][13]
- Beide Gruppen erhielten das Angebot einer telefonischen Standard-Verhaltensunterstützung.[11][13]
- Primärer Endpunkt: Kontinuierliche Abstinenz über 6 Monate, die bei einer Nachuntersuchung nach 7 Monaten durch einen Kohlenmonoxid-Atemtest biochemisch verifiziert wurde.[11][13]
- Statistische Analyse: Die Nicht-Unterlegenheitsgrenze wurde auf 5 % festgelegt.[12] Die primäre Analyse konnte die Nicht-Unterlegenheit von Cytisin nicht bestätigen, da die untere Grenze des Konfidenzintervalls der Risikodifferenz (-5,02 %) unter der vordefinierten Grenze von -5,0 % lag.[12]



[Click to download full resolution via product page](#)

Experimenteller Arbeitsablauf der Courtney et al. (2021) RCT.

Sicherheit und Verträglichkeit

Ein entscheidender Unterschied zwischen den beiden Medikamenten liegt in ihrem Nebenwirkungsprofil. Cytisin wird im Allgemeinen besser vertragen und verursacht weniger unerwünschte Ereignisse als Vareniclin.[9][19]

Tabelle 2: Vergleich häufiger unerwünschter Ereignisse

Unerwünschtes Ereignis	Vareniclin	Cytisin	Anmerkungen
Übelkeit	Häufig (bis zu 30 %) [8]	Weniger häufig	Die häufigste Nebenwirkung von Vareniclin, meist mild bis mäßig.[8]
Schlafstörungen (Insomnie, abnormale Träume)	Häufig[8]	Weniger häufig, vorübergehend[8]	Ein signifikanter Unterschied in der Verträglichkeit.
Kopfschmerzen	Häufig[8]	Weniger häufig	
Gastrointestinale Symptome	Häufig[8]	Häufig, aber oft milder[8][9]	Umfasst Übelkeit, Erbrechen, Sodbrennen.
Gesamtzahl der unerwünschten Ereignisse	Höher	Geringer	In der Studie von Courtney et al. (2021) wurden in der Cytisin-Gruppe signifikant weniger Ereignisse gemeldet (IRR 0,88). [13]
Schwerwiegende unerwünschte Ereignisse (SAEs)	Selten	Selten, möglicherweise seltener als bei Vareniclin[16]	Beide Medikamente gelten als sicher, ohne Hinweise auf schwere Sicherheitsbedenken. [10]

Abkürzungen: IRR = Incidence Rate Ratio (Inzidenzratenverhältnis).

Die bessere Verträglichkeit von Cytisin führt oft zu einer höheren Therapietreue.[15] Dies ist ein wichtiger Faktor, der bei der Wahl der Behandlung berücksichtigt werden sollte, auch wenn die Wirksamkeit in der kürzeren Standarddosierung möglicherweise etwas geringer ist.

Zusammenfassung und Schlussfolgerung

Sowohl Vareniclin als auch Cytisin sind wirksame Medikamente zur Raucherentwöhnung, die über einen gemeinsamen Mechanismus als partielle Agonisten am $\alpha 4\beta 2$ -nACh-Rezeptor wirken.

- **Wirksamkeit:** Die Standardbehandlung mit Vareniclin (12 Wochen) zeigt in direkten Vergleichsstudien eine tendenziell höhere Wirksamkeit als die Standardbehandlung mit Cytisin (25 Tage).[15] Meta-Analysen deuten jedoch auf eine insgesamt vergleichbare Effektivität hin.[9]
- **Sicherheit und Verträglichkeit:** Cytisin weist ein günstigeres Nebenwirkungsprofil auf, mit signifikant weniger unerwünschten Ereignissen, insbesondere Übelkeit und Schlafstörungen, im Vergleich zu Vareniclin.[9][15]
- **Behandlungsdauer und Kosten:** Cytisin hat eine deutlich kürzere Behandlungsdauer und ist kostengünstiger, was die Therapietreue und Zugänglichkeit verbessern kann.[8][15]

Zusammenfassend lässt sich sagen, dass Vareniclin aufgrund der robusteren Datenlage zur Wirksamkeit in der längeren Behandlungsdauer als hochwirksame Option gilt.[6][17] Cytisin stellt jedoch eine wertvolle Alternative dar, insbesondere für Patienten, bei denen Verträglichkeit, Kosten oder eine kürzere Behandlungsdauer im Vordergrund stehen.[8] Zukünftige Forschung könnte längere Behandlungsdauern mit Cytisin untersuchen, um festzustellen, ob dadurch die Wirksamkeit bei gleichbleibend gutem Sicherheitsprofil an die von Vareniclin angeglichen werden kann.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Varenicline - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. droracle.ai [droracle.ai]
- 3. benchchem.com [benchchem.com]
- 4. accessdata.fda.gov [accessdata.fda.gov]

- 5. psychscenehub.com [psychscenehub.com]
- 6. droracle.ai [droracle.ai]
- 7. Cytisine, a Partial Agonist of $\alpha 4\beta 2$ Nicotinic Acetylcholine Receptors, Reduced Unpredictable Chronic Mild Stress-Induced Depression-Like Behaviors - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Cytisinicline vs. Varenicline in Tobacco Addiction: A Literature Review Focused on Emotional Regulation, Psychological Symptoms, and Mental Health [mdpi.com]
- 9. Cytisine for smoking cessation: A systematic review and meta-analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Evaluation of the effectiveness of cytisine for the treatment of smoking cessation: A systematic review and meta-analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. [PDF] Effect of Cytisine vs Varenicline on Smoking Cessation: A Randomized Clinical Trial. | Semantic Scholar [semanticscholar.org]
- 12. Effect of Cytisine vs Varenicline on Smoking Cessation: A Randomized Clinical Trial - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Effect of Cytisine vs Varenicline on Smoking Cessation: A Randomized Clinical Trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. ora.ox.ac.uk [ora.ox.ac.uk]
- 16. Can medications like varenicline and cytisine (nicotine receptor partial agonists) help people to stop smoking and do they cause unwanted effects? | Cochrane [cochrane.org]
- 17. Cytisinicline vs. Varenicline in Tobacco Addiction: A Literature Review Focused on Emotional Regulation, Psychological Symptoms, and Mental Health - PMC [pmc.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. Varenicline vs cytisine | LloydsPharmacy Online Doctor UK [onlinedoctor.lloydspharmacy.com]
- To cite this document: BenchChem. [Vergleich der Wirksamkeit von Vareniclin und Cytisin zur Raucherentwöhnung]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14098189#veracillin-varenicline-versus-cytisine-for-smoking-cessation-efficacy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com